

Personal protective equipment for handling 1-(2-Pyridylazo)-2-naphthol

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Compound of Interest

Compound Name: 1-(2-Pyridylazo)-2-naphthol

Cat. No.: B213148

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Essential Safety and Handling Guide for 1-(2-Pyridylazo)-2-naphthol

This guide provides immediate, essential safety and logistical information for handling **1-(2-Pyridylazo)-2-naphthol** (PAN), a common laboratory reagent. Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

1-(2-Pyridylazo)-2-naphthol is classified as an irritant to the skin, eyes, and respiratory tract. [1][2][3][4][5] It is crucial to use appropriate personal protective equipment to minimize exposure.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses with side protection.[1][6] A full face shield may be necessary where splashing is possible.[2]	Protects against eye irritation from dust or splashes.[1][3]
Skin Protection	Wear suitable chemical-resistant gloves (tested according to EN 374).[1] Wear a lab coat, apron, or coveralls to prevent skin contact.[2]	Prevents skin irritation upon contact.[1][2]
Respiratory Protection	Use a NIOSH/MSHA approved respirator (e.g., N95 dust mask) if ventilation is inadequate or if dust is generated.[3][7] For unknown exposure levels, a full-facepiece positive-pressure, air-supplied respirator is recommended.[2]	Avoids respiratory tract irritation from inhaling dust.[1][3][4][5][6]

Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **1-(2-Pyridylazo)-2-naphthol** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area. Use only outdoors or in a well-ventilated area. [4][6] Local exhaust ventilation is recommended.[1]
- An eyewash station and safety shower must be readily accessible and in close proximity to the workstation.[3][6]
- Avoid the formation of dust during handling.[1][6]

2. Handling the Chemical:

- Wash hands thoroughly after handling the substance.[\[4\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[8\]](#)[\[9\]](#)
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[\[6\]](#)[\[9\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[9\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[9\]](#) The recommended storage temperature is 15–25 °C.[\[1\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[4\]](#)[\[6\]](#)

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids.[2][3][6][8] Seek medical attention.[2][3][6]
Skin Contact	Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[2][6] Remove contaminated clothing and shoes.[2][8] Get medical attention if irritation develops or persists.[3][6]
Inhalation	Move the individual to fresh air.[2][3][6] If the person is not breathing, administer artificial respiration.[2][3][6] If breathing is difficult, provide oxygen.[2][3] Seek medical attention.[2][3][6]
Ingestion	Do NOT induce vomiting.[6] If the person is conscious, give large amounts of water to drink.[2][3] Never give anything by mouth to an unconscious person.[2][3] Seek immediate medical attention.[2][3][6]

Disposal Plan

Proper disposal of **1-(2-Pyridylazo)-2-naphthol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

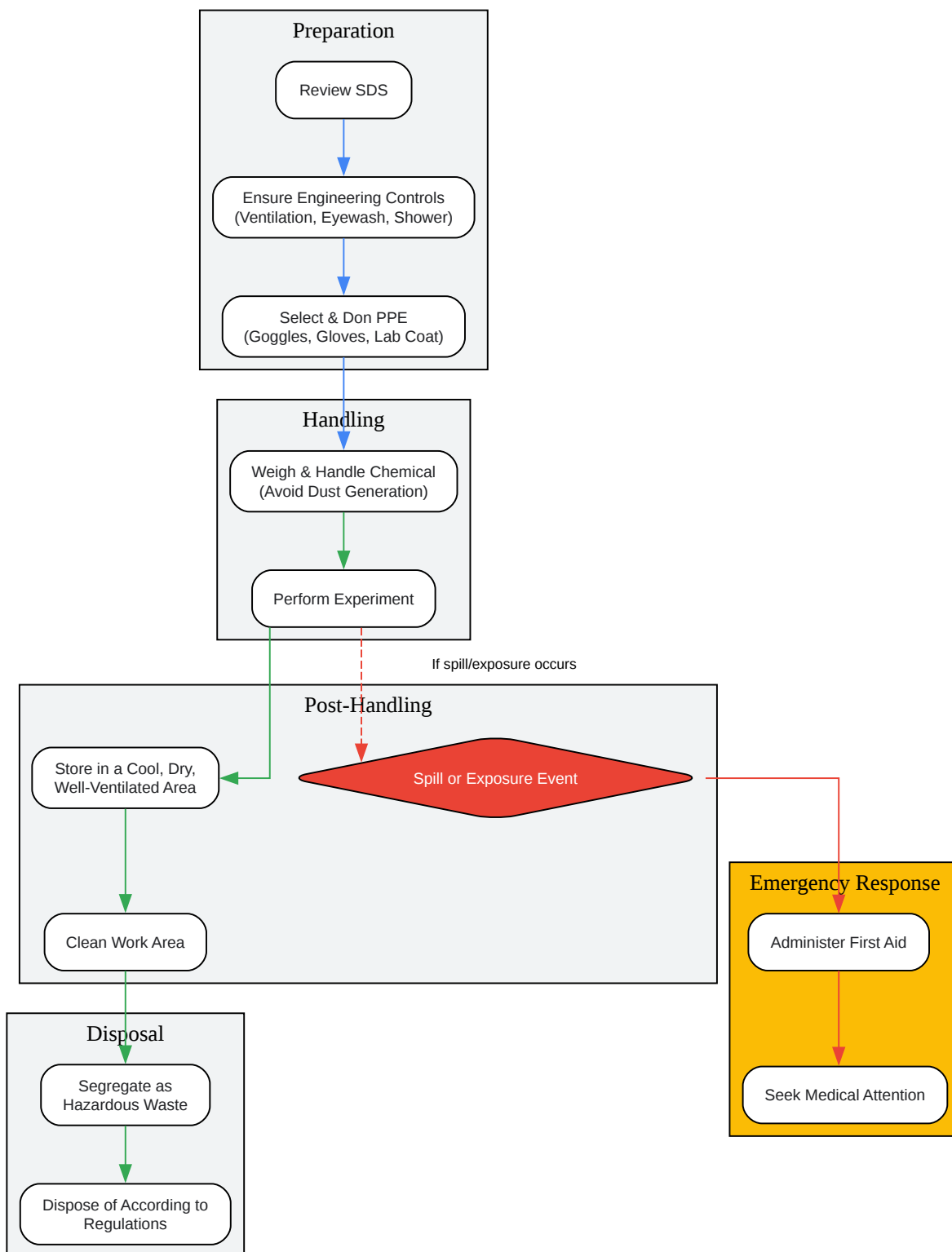
- **Waste Characterization:** This material and its container must be disposed of as hazardous waste.[1]
- **Disposal Method:** Dispose of the contents and container in accordance with all local, regional, national, and international regulations at an approved waste disposal plant.[1][2][6][8]

- Container Disposal: Empty containers may retain product residues and can be hazardous.[2]
Do not reuse empty containers. Puncture and dispose of them at an authorized landfill.[8]
- Environmental Precautions: Do not allow the chemical to enter drains, surface water, or ground water.[1][4]

Quantitative Data Summary

Property	Value
Molecular Formula	$C_{15}H_{11}N_3O$ [1]
Molar Mass	249.3 g/mol [1]
Appearance	Orange-red crystals or orange powder[2][3]
Melting Point	141°C (286°F)[2]
Bulk Density	~190 kg/m ³ [1]
Solubility	Negligible in water[2]

Experimental Workflow for Safe Handling



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